

Molecular formula and weight of Pigment yellow 73

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Compound of Interest

Compound Name: Pigment yellow 73

Cat. No.: B080490

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Technical Data Summary: Pigment Yellow 73

This document provides a concise overview of the fundamental physicochemical properties of **Pigment Yellow 73**, a monoazo pigment utilized in various industrial applications. The following data has been compiled for researchers, scientists, and professionals in drug development and materials science.

Physicochemical Properties

The core molecular characteristics of **Pigment Yellow 73** are summarized in the table below. This data is essential for stoichiometric calculations, formulation development, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₁₅ ClN ₄ O ₅	[1][2][3]
Molecular Weight	390.78 g/mol	[2][3][4][5]
IUPAC Name	2-[(4-chloro-2-nitrophenyl)diazenyl]-N-(2-methoxyphenyl)-3-oxobutanamide	[1]
CAS Number	13515-40-7	[2][6]

This guide is intended for a technical audience and assumes a foundational understanding of chemical principles. The data presented is aggregated from publicly available chemical databases and suppliers.

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References

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